

Application Note: 4-Hydroxycyclohexane-1-carboxamide as a Stereochemical Fragment Probe

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide
CAS No.: 19556-97-9
Cat. No.: B2976100

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Executive Summary

4-Hydroxycyclohexane-1-carboxamide (4-HCC) is a bifunctional, aliphatic fragment probe widely utilized in Fragment-Based Drug Discovery (FBDD) and Structural Biology.^[1] Unlike high-affinity chemical probes designed for phenotypic knockdown, 4-HCC is a "Scout Probe."^[1] It is employed to:

- Map Hydrophilic Sub-pockets: Identify hydrogen bond donor/acceptor "hotspots" within enzyme active sites (e.g., Proteases, Kinases, 11 β -HSD1).^[1]
- Validate Stereochemical Constraints: Discriminate between binding pockets requiring cis (axial/equatorial) versus trans (diequatorial) geometries.
- Assess Ligand Efficiency (LE): Serve as a high-solubility, low-molecular-weight anchor for fragment growing strategies.^[1]

This guide details the protocols for using 4-HCC in X-ray Crystallographic Soaking and Saturation Transfer Difference (STD) NMR.[\[1\]](#)

Technical Specifications & Probe Profile

Property	Specification	Relevance to Probing
Systematic Name	4-Hydroxycyclohexane-1-carboxamide	Core scaffold
Molecular Weight	143.18 g/mol	Ideal for FBDD (Rule of 3 compliant)
LogP	-0.3 (approx)	High solubility (>100 mM) essential for crystal soaking
H-Bond Donors	3 (Amide NH ₂ , Hydroxyl OH)	Probes backbone carbonyls and polar side chains
H-Bond Acceptors	2 (Amide C=O, Hydroxyl O)	Probes catalytic protons or backbone amines
Stereochemistry	cis or trans isomers	Critical: Probes spatial depth and ring puckering preference

Mechanistic Utility

The cyclohexane ring of 4-HCC acts as a rigid spacer, positioning the polar amide and hydroxyl groups at defined vectors.[\[1\]](#)

- The trans isomer: Typically adopts a diequatorial conformation, extending the functional groups roughly 6–7 Å apart.[\[1\]](#) This mimics the spacing in many transition-state mimics.
- The cis isomer: Forces one substituent into an axial position, creating a "bent" topology useful for probing curved hydrophobic pockets.[\[1\]](#)

Application 1: X-Ray Crystallographic Fragment Screening

Objective: To obtain a high-resolution complex structure confirming the binding mode of 4-HCC, identifying "anchor points" for drug design.

Rationale

Because 4-HCC is a low-affinity fragment (typically mM

), it requires high-concentration soaking to occupy the active site within the crystal lattice.^[1] Its high aqueous solubility makes it superior to hydrophobic fragments that precipitate and crack crystals.^[1]

Protocol: High-Concentration Crystal Soaking (HCCS)^[1]

Reagents:

- Target Protein Crystals (diffraction quality).^[1]
- Probe Stock: 4-HCC (powder), dissolved to 500 mM or saturation in 100% DMSO or directly in crystallization mother liquor if possible.
- Cryoprotectant: Glycerol or Ethylene Glycol (20-25%).^[1]

Workflow:

- Solubility Test: Attempt to dissolve 4-HCC directly in the crystallization buffer. If insoluble, use DMSO, but ensure final DMSO concentration in the drop does not exceed 10% (or the crystal's tolerance limit).^[1]
- Soak Preparation:
 - Prepare a 50–100 mM solution of 4-HCC in the mother liquor.^[1]
 - Note: High concentrations are required to drive the equilibrium toward the bound state ().^[1]
- Incubation:
 - Transfer crystals into the soaking solution using a loop or acoustic droplet ejection.^[1]

- Duration: Incubate for 1 hour to 24 hours. Monitor for crystal cracking or osmotic shock.[1]
- Harvesting:
 - Quickly pass the crystal through a cryoprotectant solution containing the same concentration of 4-HCC (to prevent dissociation during freezing).[1]
 - Flash-cool in liquid nitrogen.[1]
- Data Collection & Analysis:
 - Collect X-ray diffraction data.[1]
 - Solve structure (Molecular Replacement).[1]
 - Validation: Inspect

difference maps at 3.0

for positive density matching the cyclohexane chair conformation.

Success Metric: Distinct electron density for the amide and hydroxyl groups, indicating specific H-bond networks (e.g., interaction with a catalytic aspartate or backbone hinge).[1]

Application 2: Ligand-Observed NMR (STD-NMR)

Objective: To validate binding in solution and map the "epitope" (which part of the molecule touches the protein) when crystallography fails.[1]

Rationale

Saturation Transfer Difference (STD) NMR detects transient binding of low-affinity fragments.[1] It relies on the transfer of magnetization from the saturated protein to the bound ligand.[1]

Protocol: STD-NMR Screening[1]

Reagents:

- Target Protein (purified, >95% pure): 10–20

M in deuterated buffer (PBS or Tris, pD 7.4).[1]

- Probe: 4-HCC (1–2 mM). Ligand:Protein ratio should be ~100:1.[1]
- Reference: TMSP (internal standard).[1]

Workflow:

- Sample Prep: Mix protein and 4-HCC in 500

L

buffer.

- Pulse Sequence: Use a standard STD sequence (e.g., stddiff on Bruker).[1]
 - On-Resonance Irradiation: -0.5 ppm or 12 ppm (protein methyls or amides).[1]
 - Off-Resonance Irradiation: 30 ppm (control).[1]
 - Saturation Time: 2–3 seconds.
- Acquisition: Acquire 1D proton spectra interleaved (on/off).
- Analysis: Subtract the "On" spectrum from the "Off" spectrum.[1]
 - Result: Signals from 4-HCC that appear in the difference spectrum indicate binding.[1]
 - Epitope Mapping: If the axial proton signals are stronger than equatorial ones (or vice versa), it indicates which face of the cyclohexane ring is buried in the protein pocket.[1]

Case Study: Probing 11 β -HSD1

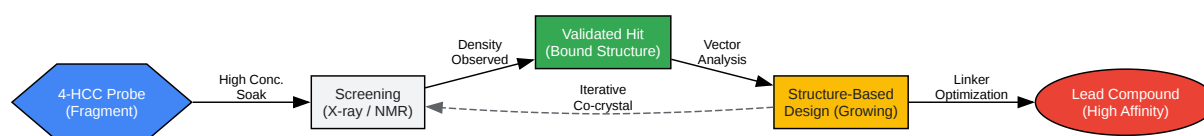
The **4-hydroxycyclohexane-1-carboxamide** motif is a known pharmacophore for 11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1) inhibitors.[1]

- Mechanism: The amide moiety mimics the substrate's carbonyl interaction with the catalytic Tyr-Ser-Lys triad.[1]

- Stereochemical Probe: By testing both cis and trans 4-HCC, researchers established that the trans-isomer often provides the optimal vector for extending into the lipophilic domain of the enzyme, leading to the development of nanomolar inhibitors like MK-0916.[1]

Visualizing the FBDD Workflow

The following diagram illustrates how 4-HCC is used to transition from a "Fragment Hit" to a "Lead Compound."



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Caption: Workflow utilizing 4-HCC as a seed fragment. The probe validates the binding pocket, allowing 'growing' via the amide or hydroxyl vectors.[1]

References & Authoritative Sources

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- Boyle, C. D., et al. (2008).[1] "Discovery of 11 β -HSD1 Inhibitors." Current Opinion in Drug Discovery & Development. (Highlights the cyclohexanecarboxamide scaffold in inhibitor design).
- Structural Genomics Consortium (SGC). "Fragment Screening Protocols." [1] (Standard operating procedures for crystal soaking small polar fragments). [Link](#)

Disclaimer: This Application Note is for research use only. **4-Hydroxycyclohexane-1-carboxamide** is a chemical reagent and should be handled according to the Safety Data Sheet (SDS).^[1]

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Sources

- 1. 4-Hydroxycyclohexane-1-carboxamide | C₇H₁₃NO₂ | CID 14022790 - PubChem [pubchem.ncbi.nlm.nih.gov]
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